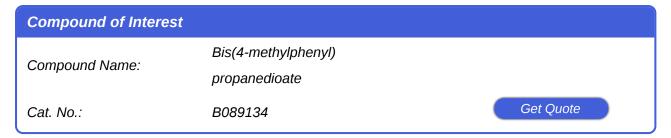


Technical Guide: Bis(4-methylphenyl) Propanedioate (CAS 15014-23-0)

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document provides a comprehensive overview of the available technical information for **Bis(4-methylphenyl)** propanedioate. It is important to note that publicly accessible, peer-reviewed data on this specific compound is limited. The experimental protocols described herein are proposed based on established principles of organic synthesis for structurally related compounds and should be regarded as theoretical until validated experimentally.

Introduction

Bis(4-methylphenyl) propanedioate, also known as di-p-tolyl malonate, is a diaryl malonate ester. Malonate esters are a well-established class of compounds in organic synthesis, frequently utilized as versatile building blocks for the formation of carbon-carbon bonds. The structural motif of **Bis(4-methylphenyl) propanedioate**, featuring two p-tolyl groups esterlinked to a central propanedioate core, suggests its potential utility in the synthesis of more complex molecules, including potential applications in materials science and as a precursor for pharmacologically active compounds. This guide summarizes the known properties and proposes synthetic methodologies for this compound.

Chemical and Physical Properties



Quantitative experimental data for **Bis(4-methylphenyl)** propanedioate is not extensively reported in the scientific literature. The following table summarizes basic chemical identifiers and computed properties.

Property	Value	Source
CAS Number	15014-23-0	[1]
Molecular Formula	C17H16O4	[1]
Molecular Weight	284.31 g/mol	[1]
Exact Mass	284.105 g/mol	[1]
IUPAC Name	bis(4-methylphenyl) propanedioate	
Synonyms	di-p-methylphenyl malonate, Malonsaeure-di-p-tolylester, Di-p-tolyl-malonat	_

Proposed Experimental Protocols for Synthesis

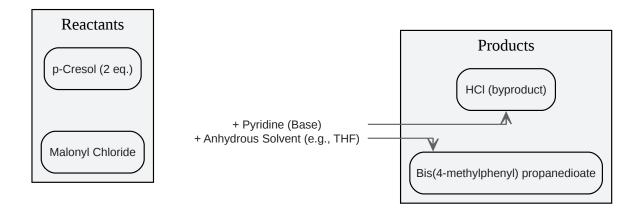
Due to the absence of specific published synthesis procedures for **Bis(4-methylphenyl) propanedioate**, two plausible experimental protocols are detailed below based on general methods for the synthesis of diaryl malonates.

Method 1: Reaction of Malonyl Chloride with p-Cresol

This method involves the acylation of p-cresol with malonyl chloride, a common route for the synthesis of malonate esters.

Reaction Scheme:





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Caption: Proposed synthesis of **Bis(4-methylphenyl) propanedioate** via acylation of p-cresol.

Materials:

- Malonyl chloride
- p-Cresol
- Anhydrous pyridine (or another suitable non-nucleophilic base)
- Anhydrous tetrahydrofuran (THF) (or another suitable inert solvent)
- Hydrochloric acid (1 M aqueous solution)
- Saturated sodium bicarbonate solution
- Brine (saturated sodium chloride solution)
- · Anhydrous magnesium sulfate or sodium sulfate
- Organic solvents for extraction and chromatography (e.g., ethyl acetate, hexanes)

Procedure:



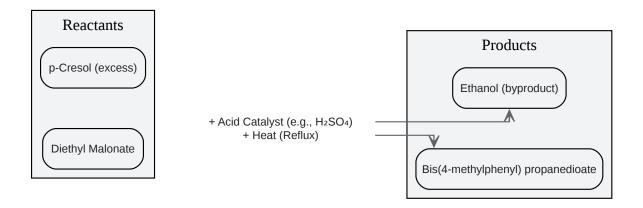
- In a flame-dried, three-necked round-bottom flask equipped with a magnetic stirrer, a dropping funnel, and a nitrogen inlet, dissolve p-cresol (2.0 equivalents) and anhydrous pyridine (2.2 equivalents) in anhydrous THF under a nitrogen atmosphere.
- Cool the reaction mixture to 0 °C in an ice bath.
- Add a solution of malonyl chloride (1.0 equivalent) in anhydrous THF dropwise to the stirred solution over a period of 30-60 minutes, maintaining the temperature at 0 °C.
- After the addition is complete, allow the reaction mixture to warm to room temperature and stir for 12-24 hours. Monitor the reaction progress by Thin Layer Chromatography (TLC).
- Upon completion, quench the reaction by the slow addition of 1 M hydrochloric acid.
- Transfer the mixture to a separatory funnel and extract with ethyl acetate.
- Wash the organic layer sequentially with 1 M hydrochloric acid, saturated sodium bicarbonate solution, and brine.
- Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate, filter, and concentrate under reduced pressure to obtain the crude product.
- Purify the crude product by column chromatography on silica gel using a suitable eluent system (e.g., a gradient of ethyl acetate in hexanes) to yield pure Bis(4-methylphenyl) propanedioate.

Method 2: Transesterification of Diethyl Malonate with p-Cresol

This protocol describes a potential transesterification reaction, which is another common method for preparing esters.[2]

Reaction Scheme:





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Caption: Proposed transesterification route to **Bis(4-methylphenyl) propanedioate**.

Materials:

- Diethyl malonate
- p-Cresol
- Sulfuric acid (concentrated) or p-toluenesulfonic acid
- Toluene (for azeotropic removal of ethanol)
- Sodium bicarbonate solution
- Brine
- · Anhydrous magnesium sulfate or sodium sulfate
- Organic solvents for extraction and chromatography

Procedure:

 To a round-bottom flask equipped with a Dean-Stark apparatus, a condenser, and a magnetic stirrer, add diethyl malonate (1.0 equivalent), a significant excess of p-cresol (e.g.,



3-5 equivalents), and a catalytic amount of concentrated sulfuric acid or p-toluenesulfonic acid in toluene.

- Heat the mixture to reflux and collect the ethanol-toluene azeotrope in the Dean-Stark trap to drive the equilibrium towards the product.
- Continue the reaction until no more ethanol is collected or TLC analysis indicates the consumption of the starting material.
- Cool the reaction mixture to room temperature and dilute with a suitable organic solvent like ethyl acetate.
- Carefully wash the organic phase with a saturated sodium bicarbonate solution to neutralize the acid catalyst, followed by a wash with brine.
- Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate, filter, and concentrate under reduced pressure.
- The excess p-cresol may be removed by vacuum distillation or sublimation, depending on its physical properties.
- Purify the remaining residue by column chromatography on silica gel to obtain the desired product.

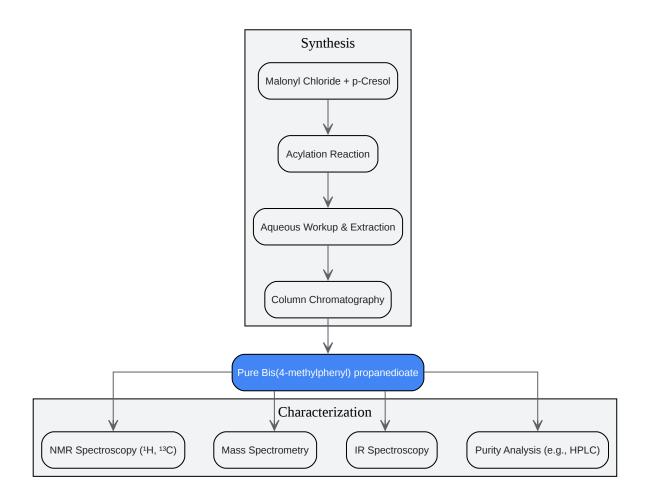
Biological Activity and Signaling Pathways

Currently, there is no information available in the public domain regarding the biological activity of **Bis(4-methylphenyl) propanedioate**. Consequently, no signaling pathways involving this compound have been elucidated. Research into the biological effects of this and structurally similar compounds could be a potential area for future investigation.

Experimental Workflow Visualization

Given the lack of published experimental studies, a generalized workflow for the synthesis and characterization of **Bis(4-methylphenyl)** propanedioate is presented below.





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Caption: General workflow for the synthesis and characterization of **Bis(4-methylphenyl) propanedioate**.

Conclusion

Bis(4-methylphenyl) propanedioate (CAS 15014-23-0) is a chemical entity for which detailed experimental data is scarce in publicly accessible literature. This guide has provided its fundamental chemical properties and outlined plausible, detailed synthetic protocols based on established organic chemistry principles. These proposed methods offer a starting point for



researchers interested in synthesizing and further investigating the properties and potential applications of this compound. Future work should focus on the experimental validation of these synthetic routes, thorough characterization of the compound using modern analytical techniques, and exploration of its potential biological activities.

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